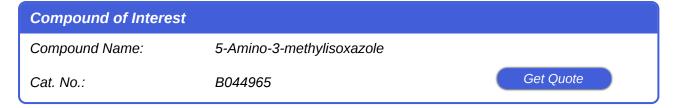


# Solubility and Stability of 5-Amino-3-methylisoxazole: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of the solubility and stability of **5-Amino-3-methylisoxazole**, a key building block in medicinal chemistry. The information presented herein is intended to support research and development activities by providing essential data and methodologies for handling and characterizing this compound.

# **Physicochemical Properties**

**5-Amino-3-methylisoxazole** is a white to off-white crystalline solid.[1] Key physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **5-Amino-3-methylisoxazole** 

Property	Value	Reference
Molecular Formula	C4H6N2O	[2][3]
Molecular Weight	98.10 g/mol	[2][3]
Melting Point	85-87 °C	[3][4]
Appearance	Yellow to orange-brown crystalline powder and chunks	[1][4]



# **Solubility Profile**

Quantitative solubility data for **5-Amino-3-methylisoxazole** in a wide range of common solvents is not extensively reported in publicly available literature. However, based on available information and data for structurally similar compounds, a general solubility profile can be inferred.

Table 2: Solubility of 5-Amino-3-methylisoxazole and a Structurally Similar Compound

Solvent	Compound	Solubility	Temperature (°C)	Reference
Water	5-Amino-3- methylisoxazole	Slightly soluble (26 g/L)	25	[1]
Methanol	5-Amino-3- methylisoxazole	Soluble	Not Specified	
Dimethyl Sulfoxide (DMSO)	3-Amino-5- methylisoxazole*	55 mg/mL	Not Specified	_

\*Note: Data for 3-Amino-5-methylisoxazole is provided as a reference due to structural similarity. Researchers are advised to determine the specific solubility of **5-Amino-3-methylisoxazole** for their intended applications.

# **Stability Profile**

The chemical stability of **5-Amino-3-methylisoxazole** is a critical factor for its storage, handling, and application in drug development. While specific kinetic data for its degradation is limited, information on related isoxazole derivatives provides insights into its potential stability liabilities.

General Stability: The compound is generally considered to be chemically stable under standard ambient conditions (room temperature). However, exposure to certain conditions can lead to degradation.

**Factors Affecting Stability:** 



- pH: The isoxazole ring, a core structure of this molecule, can be susceptible to cleavage under basic conditions. Studies on other isoxazole-containing compounds have shown that degradation rates increase with higher pH.
- Temperature: Elevated temperatures can promote the degradation of 5-Amino-3-methylisoxazole. A study on a closely related derivative, 5-amino-3-methyl-isoxazole-4-carboxylic acid, demonstrated decreased stability with microwave irradiation, which generates heat.[5]
- Light: While no specific data on the photostability of **5-Amino-3-methylisoxazole** was found, it is generally good practice to protect heterocyclic compounds from prolonged exposure to light to prevent potential photodegradation.

Potential Degradation Pathway: The primary degradation pathway for isoxazole rings under basic conditions involves hydrolytic cleavage of the N-O bond, leading to the formation of a  $\beta$ -keto nitrile derivative.

## **Experimental Protocols**

The following sections outline generalized experimental protocols for determining the solubility and stability of **5-Amino-3-methylisoxazole**. These methodologies are based on standard pharmaceutical industry practices.

## Solubility Determination: Shake-Flask Method

This method is a standard approach for determining the equilibrium solubility of a compound in a specific solvent.

#### Methodology:

- Preparation of Saturated Solution: An excess amount of 5-Amino-3-methylisoxazole is added to a known volume of the selected solvent in a sealed container (e.g., a glass vial).
- Equilibration: The container is agitated (e.g., using a shaker bath) at a constant temperature for a defined period (typically 24-48 hours) to ensure equilibrium is reached.



- Phase Separation: The suspension is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.
- Sample Analysis: A clear aliquot of the supernatant is carefully removed, diluted
  appropriately, and the concentration of 5-Amino-3-methylisoxazole is determined using a
  validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Calculation: The solubility is calculated based on the measured concentration in the saturated solution.

## **Stability Assessment: Forced Degradation Studies**

Forced degradation studies are essential for identifying potential degradation products and pathways, and for developing stability-indicating analytical methods.

#### Methodology:

- Stress Conditions: Solutions of 5-Amino-3-methylisoxazole are subjected to various stress conditions, including:
  - Acidic Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
  - Basic Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
  - Oxidative Degradation: 3% H<sub>2</sub>O<sub>2</sub> at room temperature for 24 hours.
  - Thermal Degradation: The solid compound is heated at 80°C for 48 hours.
  - Photostability: The solid compound and a solution are exposed to light according to ICH Q1B guidelines.
- Sample Analysis: At specified time points, samples are withdrawn, neutralized if necessary, and analyzed by a stability-indicating HPLC method.
- Data Evaluation: The percentage of degradation is calculated, and any significant degradation products are identified and characterized.

### **Visualizations**



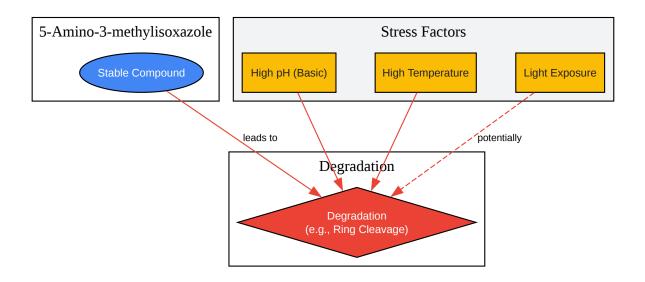
# **Experimental Workflow for Solubility Determination**



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Caption: Workflow for solubility determination using the shake-flask method.

## **Logical Relationship of Factors Affecting Stability**



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Caption: Factors influencing the stability of **5-Amino-3-methylisoxazole**.

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